

analytical methods comparison anilazine HPLC vs immunoassay

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

Get Quote

Analytical Method Performance for Anilazine

The following table summarizes the performance characteristics of the Colloidal Gold Immunochromatography Assay (CIA) and the reference Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method as reported in the 2025 study [1].

Parameter	Colloidal Gold Immunoassay (CIA)	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Visual Limit of Detection (vLOD)	5-20 ng/mL (depending on matrix) [1]	Information not specified in search results
Quantitative IC ₅₀	0.52 ng/mL [1]	Information not specified in search results
Accuracy (Recovery)	91.5% - 99.7% [1]	Used as reference method for verification [1]
Precision (Coefficient of Variation)	1.45% - 6.02% [1]	Information not specified in search results
Sample Throughput	Presumed high (rapid, designed for field use) [1]	Presumed lower (laboratory-based technique)

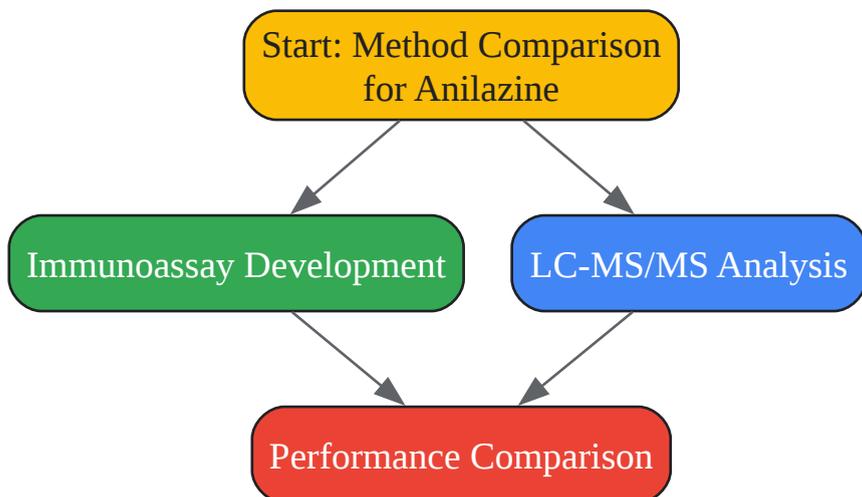
Parameter	Colloidal Gold Immunoassay (CIA)	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Key Application	Rapid screening in field (tomato, wheat, water, soil) [1]	Laboratory confirmation and method validation [1]

Experimental Insights and Protocols

The quantitative data in the table above comes from a specific experimental workflow designed to develop and validate the immunoassay.

- **Immunoassay Development:** The researchers first used **computer-aided hapten design** to evaluate three different haptens of **Anilazine**. They analyzed the electrostatic potential (ESP) surfaces of these haptens to select the one that would generate the most specific antibody. This led to the production of a monoclonal antibody (2B3) with high specificity and an IC_{50} of 0.52 ng/mL [1].
- **Method Validation Protocol:** The developed CIA strip was tested on samples of tomato, wheat, water, and soil. The protocol involved [1]:
 - Preparing samples from each matrix.
 - Applying samples to the CIA strip for rapid detection.
 - Determining **Visual Limits of Detection (vLOD)** – the lowest concentration detectable by the naked eye.
 - Performing recovery tests to establish **accuracy** and **precision**.
 - Verifying all results by comparing them with data obtained using the **LC-MS/MS** reference method.

The workflow for this comparative analysis can be summarized as follows:



[Click to download full resolution via product page](#)

Interpretation and Practical Considerations

The data from the 2025 study highlights the classic trade-offs between immunoassays and chromatographic methods, which are consistent with general findings for other compounds [2] [3].

- **For Speed and Field Use:** The **Colloidal Gold Immunoassay (CIA)** is clearly superior for rapid, on-site screening. Its visual results in minutes and minimal hardware requirements make it ideal for initial field monitoring of **Anilazine** in various samples [1].
- **For Confirmation and Versatility:** **LC-MS/MS** is a laboratory-based workhorse known for high specificity and the ability to multiplex (detect multiple compounds at once). While the search results do not provide its full performance data for **Anilazine**, it was used as the **reference method to confirm the accuracy of the immunoassay**, underscoring its reliability [1].
- **Understanding Potential Bias:** It is important to note that older comparative studies for other pesticides have sometimes found that immunoassays can show an **upward bias** in analyte levels compared to HPLC-MS/MS, often due to cross-reactivity [2]. The 2025 study for **Anilazine** addressed this through sophisticated hapten design to maximize specificity [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A highly specific antibody profiled by hapten prediction and its... [pubmed.ncbi.nlm.nih.gov]
2. Comparison of immunoassay and HPLC-MS/MS used to ... [pubmed.ncbi.nlm.nih.gov]
3. Comparison between the immunoassay and high ... [biochemia-medica.com]

To cite this document: Smolecule. [analytical methods comparison anilazine HPLC vs immunoassay].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b518915#analytical-methods-comparison-anilazine-hplc-vs-immunoassay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com